

Application Notes: Liarozole CYP26A1 Inhibition Assay Protocol

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Compound of Interest

Compound Name: *Liarozole*
CAS No.: *171849-18-6*
Cat. No.: *B15543429*

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **Liarozole** is an imidazole-based compound that functions as a potent inhibitor of cytochrome P450 enzymes, most notably CYP26A1.[1] CYP26A1 is the primary enzyme responsible for the metabolic clearance of all-trans-retinoic acid (atRA), a critical signaling molecule involved in cell differentiation, proliferation, and embryonic development.[2][3] By inhibiting CYP26A1, **Liarozole** increases the endogenous levels of atRA, making it a compound of interest for therapeutic applications in dermatology and oncology.[2][4] These application notes provide a detailed protocol for assessing the inhibitory activity of **Liarozole** against CYP26A1.

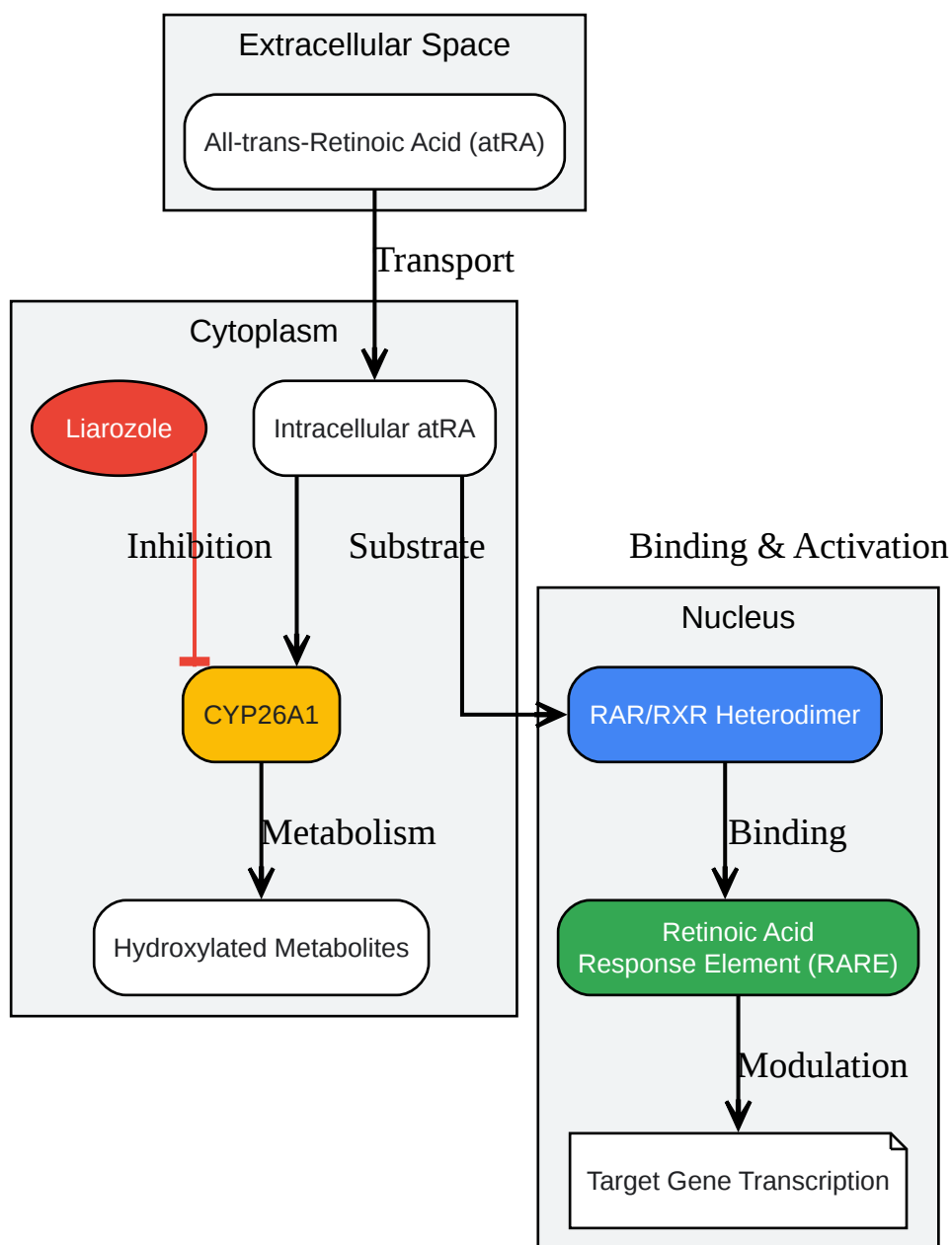
Data Presentation

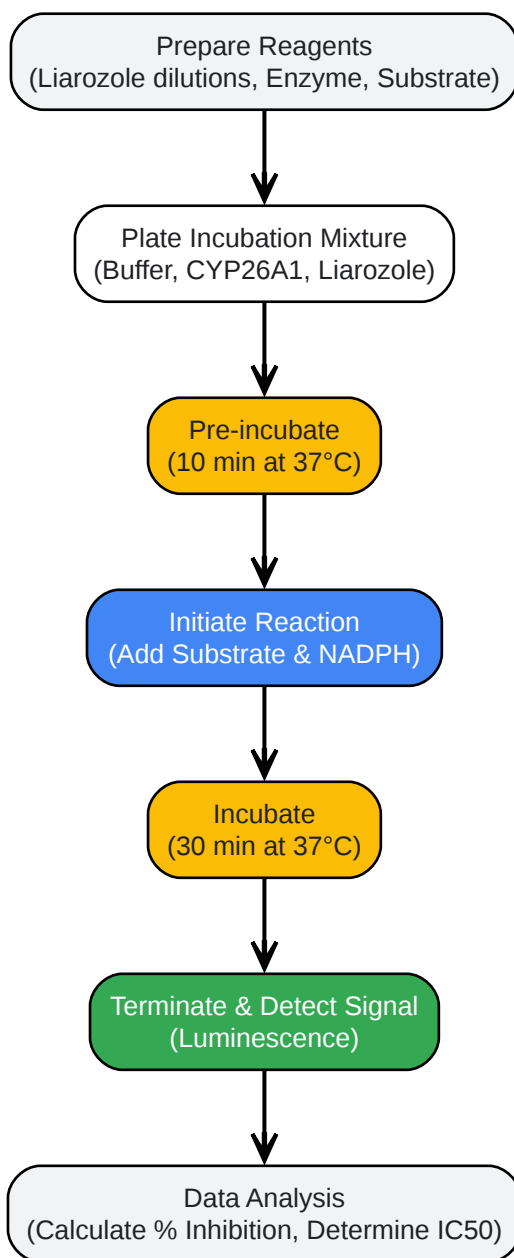
The inhibitory potency of **Liarozole** against CYP26A1 has been determined in various in vitro systems. The half-maximal inhibitory concentration (IC₅₀) is a key parameter to quantify this inhibition.

Compound	Enzyme	System	Substrate	IC50 (μM)	Reference
Liarozole	CYP26A1	Recombinant Human Enzyme	9-cis-Retinoic Acid	2.1	
Liarozole	CYP26A1	Recombinant Human Enzyme	Luciferin-BE	0.98	
Liarozole	CYP26A1	Hamster Liver Microsomes	All-trans-Retinoic Acid	2.2	
Liarozole	CYP26A1	T47D Human Breast Cancer Cells	Not Specified	0.44 - 7	

Signaling Pathway

The catabolism of all-trans-retinoic acid (atRA) is primarily mediated by CYP26A1, which hydroxylates atRA into metabolites destined for elimination. **Liarozole** inhibits this enzymatic activity, leading to an accumulation of intracellular atRA. This, in turn, enhances the activation of retinoic acid receptors (RAR) and retinoid X receptors (RXR), leading to the modulation of target gene transcription.





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References

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- [3. Development and validation of CYP26A1 inhibition assay for high-throughput screening - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. benchchem.com \[benchchem.com\]](#)
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